

# Essential Safety and Operational Protocols for Handling Ro106-9920

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## Compound of Interest

Compound Name: Ro106-9920

Cat. No.: B135369

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling investigational compounds like **Ro106-9920**. This document provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment.

## Chemical and Physical Properties

A foundational aspect of safe handling is understanding the compound's properties. **Ro106-9920** is identified as 6-(phenylsulfinyl)-tetrazolo[1,5-b]pyridazine.<sup>[1][2]</sup> Key data is summarized below:

Property	Value
CAS Number	62645-28-7 <sup>[1][2]</sup>
Molecular Formula	C <sub>10</sub> H <sub>7</sub> N <sub>5</sub> OS <sup>[1]</sup>
Molecular Weight	245.3 g/mol <sup>[1]</sup>
Appearance	Crystalline solid <sup>[2]</sup>
Solubility	DMSO: 20 mg/mL, DMF: 25 mg/mL, DMF:PBS (pH 7.2) (1:1): 0.5 mg/mL <sup>[1]</sup>
Storage	Store at -20°C <sup>[2]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is the first line of defense against potential exposure. The following PPE is mandatory when handling **Ro106-9920**.

PPE Category	Specific Requirements
Eye Protection	Chemical splash goggles that fit snugly. <a href="#">[3]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required for operations with a risk of aerosolization.

## Operational Plan for Handling Ro106-9920

A systematic approach to handling ensures minimal risk. The following step-by-step guide outlines the procedure for working with **Ro106-9920**.

### 1. Preparation:

- Conduct a pre-use risk assessment to identify potential hazards specific to the planned experiment.
- Ensure all necessary PPE is readily available and in good condition.
- Prepare the work area by ensuring it is clean, uncluttered, and within a properly functioning fume hood or other ventilated enclosure.
- Have an emergency plan in place, including the location of safety showers, eyewash stations, and spill kits.

### 2. Handling:

- Don all required PPE before handling the compound.

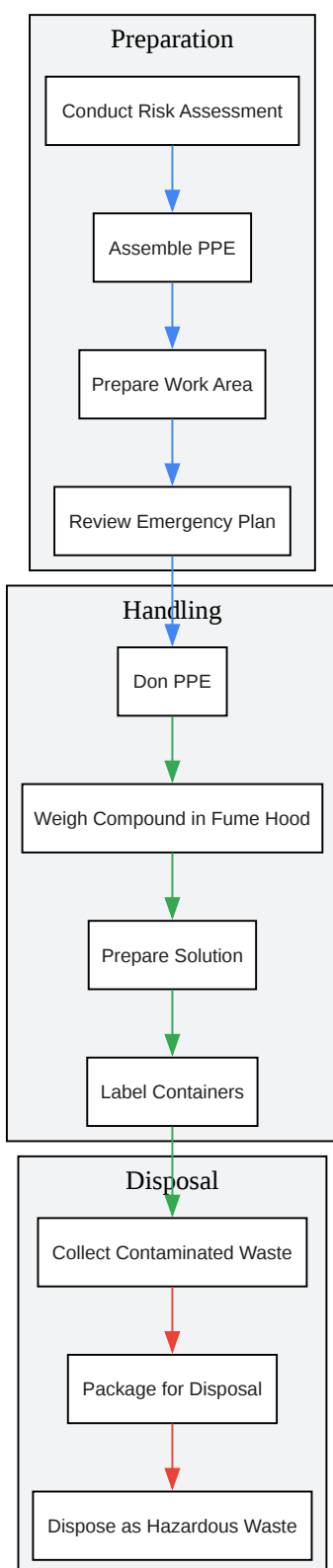
- Weigh and handle the solid compound in a fume hood to avoid inhalation of any dust.
- When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- Clearly label all containers with the compound name, concentration, date, and responsible person.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first aid measures outlined in the Material Safety Data Sheet (MSDS).

### 3. Disposal:

- All waste materials contaminated with **Ro106-9920**, including empty containers, used gloves, and disposable labware, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **Ro106-9920** down the drain or in the regular trash.

## Experimental Workflow for Handling Ro106-9920

The following diagram illustrates the standard workflow for safely handling **Ro106-9920** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Ro106-9920**.

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## References

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